

# Mitigating the potential for skin irritation from Benzophenone-9 in cosmetics

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Compound of Interest					
Compound Name:	Benzophenone-9				
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# Technical Support Center: Benzophenone-9 in Cosmetic Formulations

Welcome to the Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to address the potential for skin irritation when formulating with **Benzophenone-9**. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data summaries to support your research and development efforts.

## **Frequently Asked Questions (FAQs)**

Q1: What is **Benzophenone-9** and what is its primary function in cosmetics?

**Benzophenone-9** is a water-soluble, broad-spectrum UV absorber used in cosmetic and personal care products to protect the formulation from degradation by UV light. It can also contribute to the sun protection factor (SPF) of a product, although it is often used in conjunction with other sunscreen agents for comprehensive UV protection.

Q2: Does Benzophenone-9 have a high potential for skin irritation?

Based on available safety assessments, **Benzophenone-9** is considered to have a low potential for skin irritation at the concentrations typically used in cosmetic formulations. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **Benzophenone-9** is safe



for use in cosmetics in the present practices of use and concentration.[1][2][3] Animal studies have shown it to be non-irritating to rabbit skin at concentrations up to 10.72%.[1][2] However, as with many cosmetic ingredients, there is a potential for irritation, particularly in individuals with sensitive skin or when used at high concentrations.

Q3: What are the regulatory concentration limits for **Benzophenone-9** in cosmetics?

Regulatory limits for benzophenones can vary by region. In the United States, the Food and Drug Administration (FDA) regulates the use of certain benzophenones as active sunscreen ingredients in over-the-counter (OTC) drugs.[3] For cosmetic use as a light stabilizer, concentrations are generally lower. It is crucial to consult the latest regulations for the specific regions where the product will be marketed.

Q4: What are the signs of skin irritation that may be associated with a cosmetic formulation?

Skin irritation can manifest as redness (erythema), swelling (edema), itching (pruritus), and a feeling of burning or stinging at the site of application. In more severe cases, blistering or scaling may occur.

Q5: Are there alternative UV filters to **Benzophenone-9** for sensitive skin formulations?

Yes, for formulations targeting sensitive skin, mineral UV filters such as zinc oxide and titanium dioxide are often preferred due to their excellent safety profile and low irritation potential.[4] They work by reflecting and scattering UV radiation rather than absorbing it.

# Troubleshooting Guide: Mitigating Skin Irritation in Formulations Containing Benzophenone-9

This guide provides a systematic approach to identifying and resolving potential skin irritation issues during product development.

Problem: Test subjects report stinging or burning upon application of a new formulation containing Benzophenone-9.



Potential Cause	Troubleshooting Steps		
High Concentration of Benzophenone-9	Review the concentration of Benzophenone-9 in the formulation. While generally well-tolerated, lowering the concentration, while ensuring product stability and efficacy, may reduce the potential for sensory irritation.		
Formulation pH	Measure the pH of the final formulation. A pH that is too high or too low can disrupt the skin's natural acid mantle and increase the potential for irritation. Adjust the pH to be within the skin-friendly range of 4.5 to 5.5.		
Other Ingredients in the Formulation	Evaluate other ingredients in the formulation for their known irritation potential. Synergistic effects between ingredients can sometimes lead to unexpected irritation. Consider reformulating with alternative functional ingredients known for their mildness.		
Cosmetic Vehicle	The vehicle (base) of the formulation can significantly impact the skin's response to active ingredients.[5] Consider altering the vehicle to one with a more favorable sensory profile and lower irritation potential.		

Problem: Patch testing of the formulation shows signs of erythema and/or edema.



Potential Cause	Troubleshooting Steps		
Direct Skin Contact and Penetration	Consider encapsulating the Benzophenone-9. Encapsulation technologies create a barrier around the UV filter, minimizing direct contact with the skin and reducing the potential for irritation.[6][7][8]		
Compromised Skin Barrier	Incorporate emollients and other barrier- strengthening ingredients into the formulation. Ingredients like ceramides, fatty acids, and cholesterol can help to reinforce the skin's natural barrier, making it more resilient to potential irritants.[9]		
Inflammatory Response	Add soothing and anti-inflammatory ingredients to the formulation. Ingredients such as bisabolol, allantoin, and certain botanical extracts can help to calm the skin and reduce redness and swelling.[10] Some UV filters themselves have been shown to possess anti-inflammatory properties.[11][12][13][14][15]		
Oxidative Stress	Incorporate antioxidants such as Vitamin C, Vitamin E, or botanical extracts into the formulation.[16][17][18][19][20][21] Antioxidants can help to neutralize free radicals generated by UV exposure and reduce the inflammatory cascade.		

## **Data Presentation**

Table 1: Summary of In-Vivo Skin Irritation Data for Benzophenone-9

Test Substance	Species	Concentration	Observation	Reference
Benzophenone-9	Rabbit	Up to 10.72%	Non-irritating	[1][2]



### **Experimental Protocols**

## In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD 439)

This test method is a validated in vitro alternative to animal testing for assessing the skin irritation potential of chemicals.[22][23][24][25][26]

Principle: The test article is applied topically to a three-dimensional reconstructed human epidermis (RhE) model, which mimics the structure and function of the human epidermis.[23] [24][26] Cell viability is measured after a defined exposure and post-incubation period using the MTT assay. A reduction in cell viability below a certain threshold indicates that the test substance has irritation potential.[23][24]

#### Methodology:

- RhE Tissue Culture: Commercially available RhE tissues (e.g., EpiDerm™, EpiSkin™) are cultured according to the manufacturer's instructions.
- Test Article Preparation: **Benzophenone-9** is prepared at the desired concentration in a suitable vehicle. Solid materials should be tested as a fine powder.
- Application: A precise amount of the test article is applied uniformly to the surface of the RhE tissue. A negative control (vehicle) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.
- Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes) at 37°C and 5% CO2.
- Post-Incubation: The test article is removed by rinsing, and the tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours).[26]
- MTT Assay: Tissues are incubated with MTT solution (e.g., 1 mg/mL) for 3 hours. The viable cells convert the yellow MTT into a blue formazan salt.[23][24][26]
- Extraction and Measurement: The formazan is extracted from the tissues using a solvent (e.g., isopropanol), and the optical density is measured using a spectrophotometer.



Data Analysis: Cell viability is calculated as a percentage relative to the negative control. A
mean viability of ≤ 50% is classified as irritating (UN GHS Category 2).

### **Human Repeat Insult Patch Test (HRIPT)**

The HRIPT is the gold standard for assessing the skin sensitization potential of a cosmetic ingredient or finished product in humans. It also provides information on irritation potential.[27] [28][29][30]

Principle: The test material is repeatedly applied to the same site on the skin of human volunteers over several weeks (induction phase) to induce a potential allergic response. After a rest period, the material is applied to a new site to check for an allergic reaction (challenge phase).[27][29]

### Methodology:

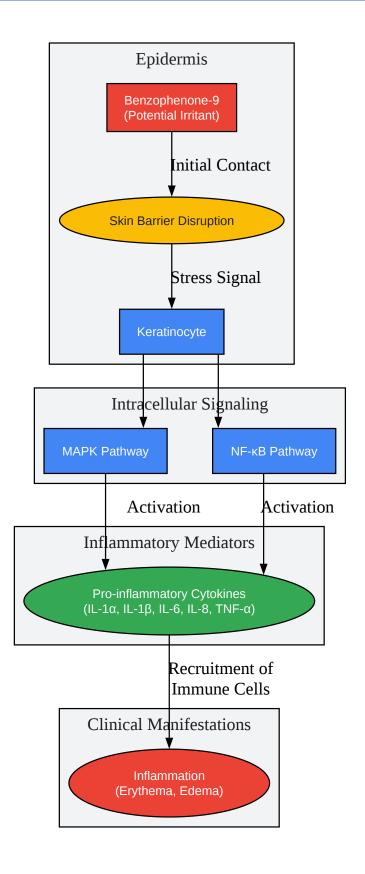
- Subject Recruitment: A panel of 50-200 healthy volunteers is recruited. Subjects with known skin conditions or allergies may be excluded. A percentage of the panel may have selfperceived sensitive skin.[27]
- Induction Phase:
  - The test material (e.g., a formulation containing Benzophenone-9) is applied to a small area of the back under an occlusive or semi-occlusive patch.[27][29]
  - The patch remains in place for 24 hours.
  - This procedure is repeated nine times over a three-week period at the same application site.
  - The site is evaluated for any signs of irritation before each new patch application.
- Rest Phase: There is a two-week period with no patch applications.
- Challenge Phase:
  - A patch with the test material is applied to a new, previously untreated site on the back.



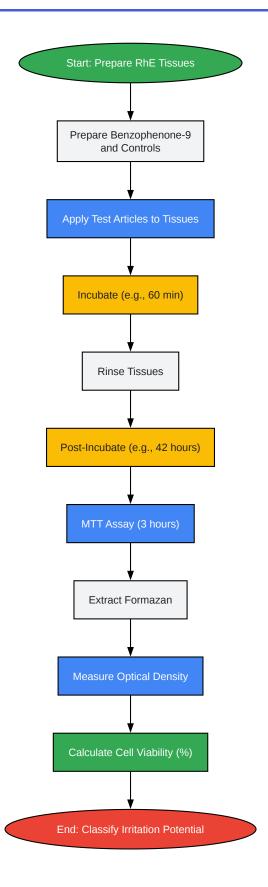
- The patch is removed after 24 hours.
- The site is evaluated for signs of a reaction at 24, 48, 72, and sometimes 96 hours after patch removal.[29]
- Scoring: Skin reactions are scored by a trained observer according to a standardized scale (e.g., 0 = no reaction, 4 = severe reaction).
- Interpretation: The incidence and severity of reactions in the challenge phase determine the sensitization potential of the test material. Any irritation observed during the induction phase is also recorded.

# Mandatory Visualizations Signaling Pathway of Skin Irritation

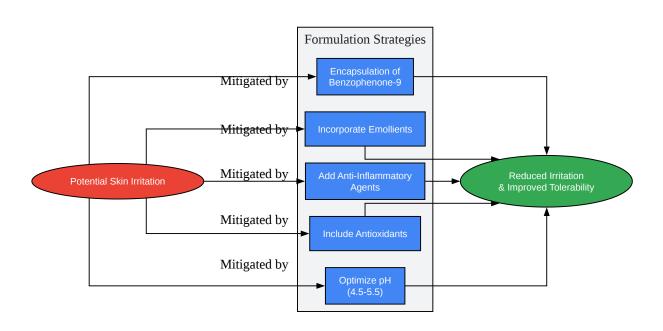












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